

A Technical Guide to the Fundamental Chemical Properties of Hydriodic Acid Solutions

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Compound of Interest

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Hydriodic acid (HI), the aqueous solution of hydrogen iodide gas, is a cornerstone reagent in both industrial and laboratory settings.^{[1][2][3]} It is distinguished by its dual nature as one of the strongest known mineral acids and a potent reducing agent.^{[2][4][5]} These characteristics make it invaluable in organic synthesis, pharmaceutical manufacturing, and analytical chemistry.^{[1][6]} While colorless when pure, commercial solutions often appear yellow to brown due to the oxidation of iodide ions by air, which liberates elemental iodine.^{[4][7][8]} This guide provides an in-depth examination of the core physicochemical properties, reactivity, and experimental considerations of **hydriodic acid** solutions.

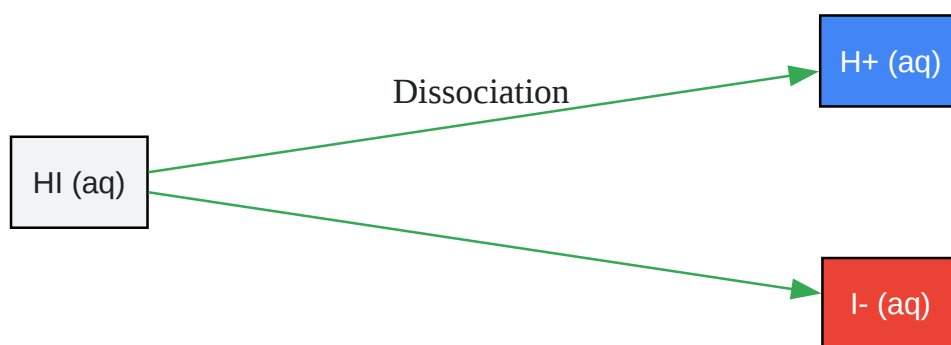
Core Physicochemical Properties

The fundamental properties of **hydriodic acid** are summarized below. The azeotropic solution, which boils at a constant temperature of approximately 127 °C, contains 57% HI by mass.^{[2][9]}
^[10]

Property	Value	Reference(s)
Molecular Formula	HI	[2]
Molar Mass	127.91 g/mol	[2]
Appearance	Colorless to pale yellow/brown liquid	[4][8]
Odor	Pungent, acrid	[2][3]
pKa	Approximately -9.3 to -11	[2][7][9][11][12][13]
Boiling Point	~127 °C (azeotrope, 57% HI)	[2][9][10]
Density	~1.70 g/mL (azeotrope, 57% HI)	[2][9]
Solubility	Highly soluble in water and alcohol	[2][8][14]

Key Chemical Characteristics

Hydriodic acid is one of the strongest mineral acids, surpassed only by superacids. Its immense strength stems from the weak bond between the large iodide ion and the small proton, coupled with the high stability of the resulting iodide (I^-) anion in solution.[5][15] In aqueous media, it undergoes virtually complete dissociation, releasing a proton (H^+) and an iodide ion (I^-).[2] This behavior makes it a powerful proton source for a wide range of acid-catalyzed reactions.

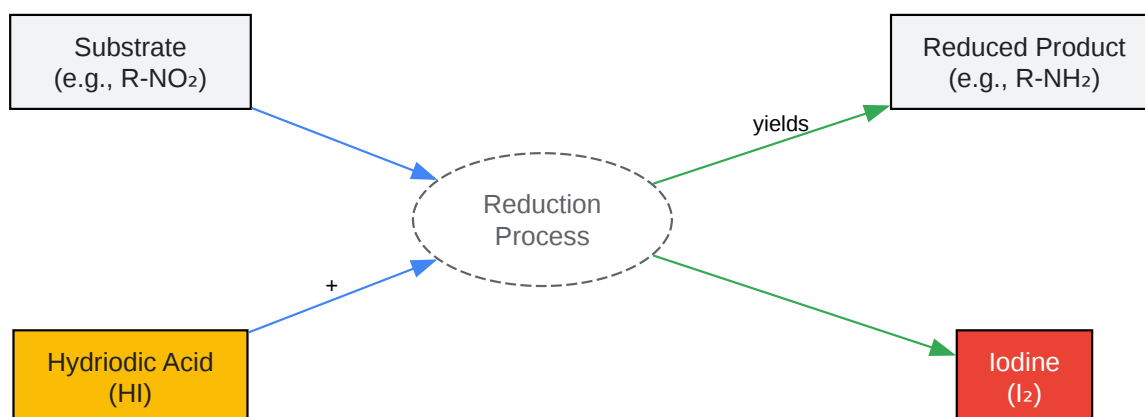


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Caption: Dissociation of **hydriodic acid** in an aqueous solution.

The iodide ion is an excellent reducing agent, readily donating an electron. Consequently, **hydriodic acid** is widely employed to reduce various functional groups in organic synthesis.[1][4][7]

- **Reaction with Oxygen:** **Hydriodic acid** reacts with atmospheric oxygen to produce elemental iodine and water, a reaction responsible for the characteristic brown color of aged solutions. [9] The equation for this reaction is: $4 \text{ HI(aq)} + \text{O}_2(\text{g}) \rightarrow 2 \text{ H}_2\text{O(l)} + 2 \text{ I}_2(\text{aq})$. [9]
- **Reduction of Organic Compounds:** It is highly effective in the reduction of aromatic nitro compounds to their corresponding anilines, ketones and aldehydes to hydrocarbons, and sulfoxides to sulfides. [1][7][9]
- **Ether Cleavage:** HI is a classic reagent for the cleavage of ethers, a reaction of significant utility in the deprotection of functional groups during complex molecule synthesis. [13]



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Caption: General workflow for the reduction of a substrate using HI.

- **Addition to Alkenes:** Like other hydrogen halides, HI adds across the double bond of alkenes to produce alkyl iodides. [5][9]

- **Reaction with Bases:** It undergoes classic acid-base neutralization reactions with both organic and inorganic bases, often exothermically.[10][16]
- **Reaction with Metals:** HI reacts with many active metals (e.g., zinc, iron, magnesium) to generate flammable hydrogen gas.[10][16]
- **Industrial Catalysis:** It serves as a critical co-catalyst in the Cativa process for producing acetic acid.[6][9]

Experimental Protocols

Detailed and accurate characterization of **hydriodic acid** is crucial for its effective use. Below are methodologies for determining its key properties.

Directly measuring the pKa of a strong acid like **hydriodic acid** in water is impractical via standard titration, as the acid is fully dissociated and no clear inflection point is observable.[17] The pKa values are typically determined through a combination of theoretical calculations and experimental measurements in non-aqueous solvents, with subsequent extrapolation to aqueous conditions.

A general protocol for determining the pKa of a weak acid, for context, is as follows:

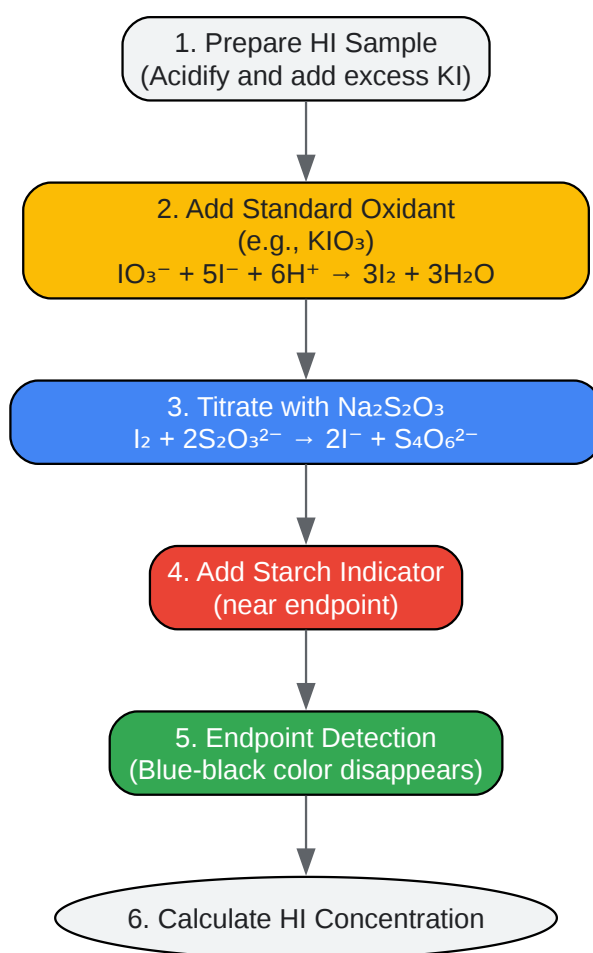
- **Preparation:** Prepare a standard solution of a strong base (e.g., 0.1 M NaOH).
- **Titration:** Accurately measure a volume of the weak acid solution and titrate it with the standardized base, monitoring the pH with a calibrated pH meter after each addition.
- **Data Analysis:** Plot the measured pH versus the volume of titrant added. This generates a sigmoidal titration curve.[18]
- **pKa Determination:** Identify the volume of base required to reach the equivalence point (the steepest part of the curve). The pH at the half-equivalence point (half of that volume) is equal to the pKa of the acid.[18][19]

The standard reduction potential can be determined using electrochemical methods. This protocol outlines the measurement against a Standard Hydrogen Electrode (SHE).

- **Half-Cell Preparation:**

- SHE (Anode): Prepare a standard hydrogen electrode by bubbling hydrogen gas at 1 atm pressure over a platinum electrode immersed in a 1 M H^+ solution.
- Iodide/Iodine Half-Cell (Cathode): Prepare a solution containing known standard-state concentrations of iodide ions (e.g., 1 M KI) and a saturated solution of solid iodine (I_2). Immerse a platinum electrode in this solution.
- Cell Assembly: Connect the two half-cells using a salt bridge (e.g., a tube filled with a saturated KCl solution) to complete the electrical circuit.
- Potential Measurement: Connect a high-impedance voltmeter between the two electrodes. The measured voltage is the standard reduction potential for the I_2/I^- couple, as the potential of the SHE is defined as 0.00 V.[\[20\]](#)[\[21\]](#)
- Data Correction: Ensure measurements are taken at standard temperature (25 °C) and pressure (1 atm).

The concentration of an HI solution can be determined accurately via iodometric titration. This method involves the oxidation of iodide to iodine, followed by the titration of the generated iodine.



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Caption: Experimental workflow for the iodometric titration of HI.

- **Sample Preparation:** An accurately measured aliquot of the **hydriodic acid** solution is taken. It is acidified (if necessary) and a known excess of potassium iodide (KI) is added.
- **Iodine Liberation:** A standard solution of a strong oxidizing agent, such as potassium iodate (KIO₃), is added. The iodate reacts with the excess iodide in the acidic medium to liberate a precise amount of elemental iodine.[22]
- **Titration:** The liberated iodine is then immediately titrated with a standardized solution of sodium thiosulfate (Na₂S₂O₃).[22]
- **Endpoint Detection:** As the endpoint is approached (when the yellow-brown iodine color fades), a starch indicator solution is added. This forms an intense blue-black complex with

the remaining iodine.

- Completion: The titration is continued dropwise until the blue-black color disappears, signaling that all the iodine has been reduced back to iodide. The volume of thiosulfate used is recorded to calculate the initial concentration of the analyte.[22]

Safety and Handling

The high corrosivity and reactivity of **hydriodic acid** demand stringent safety protocols.[1][16]

- Personal Protective Equipment (PPE): Always handle **hydriodic acid** in a certified chemical fume hood.[23] Required PPE includes acid-resistant gloves (e.g., nitrile or neoprene), chemical splash goggles, and a face shield.[1][24][25]
- Health Hazards: Contact can cause severe chemical burns to the skin and eyes.[3][24] Inhalation of its pungent vapors can lead to severe respiratory irritation.[1][14]
- Storage: Store in a cool, dry, dark, and well-ventilated area in tightly sealed, corrosion-resistant containers (e.g., polyethylene or glass).[10][23][26] It must be stored away from incompatible substances such as bases, strong oxidizing agents, and reactive metals.[8][10][26]
- Spill Management: Small spills can be neutralized with a weak base like sodium bicarbonate and absorbed with an inert material.[1] For large spills, evacuate the area and follow emergency protocols.

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References

- 1. Understanding Hydriodic Acid: Uses, Properties, and Safety - Housing Innovations [dev.housing.arizona.edu]
- 2. Hydroiodic Acid: Structure, Reactions, and Industrial Uses [eureka.patsnap.com]

- 3. collegedunia.com [collegedunia.com]
- 4. Hydroiodic acid - Sciencemadness Wiki [sciencemadness.org]
- 5. What is hydriodic acid used for?_Chemicalbook [chemicalbook.com]
- 6. Hydriodic Acid | CAS#: 10034-85-2 | Hydriotic Acid | Iofina [iofina.com]
- 7. Chemistry Chat: Reductive Character of Hydroiodic Acid | TCI AMERICA [tcichemicals.com]
- 8. innospk.com [innospk.com]
- 9. Hydroiodic acid - Wikipedia [en.wikipedia.org]
- 10. Hydriodic acid | 10034-85-2 [chemicalbook.com]
- 11. Hydroiodic acid-formula-properties-uses with pH calculation - PG.CHEMEASY [chemisfast.blogspot.com]
- 12. gecousb.com.ve [gecousb.com.ve]
- 13. High-Purity Hydroiodic Acid for Pharma & Industry Use [sincerechemicals.com]
- 14. Hydriodic acid | lookchem [lookchem.com]
- 15. byjus.com [byjus.com]
- 16. HYDRIODIC ACID | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 17. Reddit - The heart of the internet [reddit.com]
- 18. Development of Methods for the Determination of pKa Values - PMC [pmc.ncbi.nlm.nih.gov]
- 19. byjus.com [byjus.com]
- 20. chem.libretexts.org [chem.libretexts.org]
- 21. chem.libretexts.org [chem.libretexts.org]
- 22. canterbury.ac.nz [canterbury.ac.nz]
- 23. wpcdn.web.wsu.edu [wpcdn.web.wsu.edu]
- 24. cdhfinechemical.com [cdhfinechemical.com]
- 25. fishersci.co.uk [fishersci.co.uk]
- 26. m.youtube.com [m.youtube.com]
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